

Mifepristone-13C,d3 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Mifepristone-13C,d3

Cat. No.: B12409147

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Technical Guide: Safety and Handling of Mifepristone-13C,d3

Disclaimer: This guide provides safety and handling information for **Mifepristone-13C,d3**. As specific safety data for this isotopically labeled compound is not extensively available, the information herein is largely extrapolated from the Safety Data Sheets (SDS) of unlabeled Mifepristone. The fundamental chemical and toxicological properties are expected to be nearly identical. This document is intended for use by trained researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Mifepristone is classified as a hazardous substance and requires careful handling.^[1] It is a potent steroid compound that acts as a progesterone and glucocorticoid receptor antagonist.^[1] The primary health concerns are related to its reproductive toxicity.

GHS Hazard Statements:

- H360: May damage fertility or the unborn child.^{[2][3]}
- H302, H312, H332: Harmful if swallowed, in contact with skin, or if inhaled.^[3]
- H315: Causes skin irritation.^[3]

- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

The material is considered a hazardous substance according to OSHA 29 CFR 1910.1200.[1]
Long-term exposure may have adverse effects on the liver and gastrointestinal system.[1]

Data Summary Tables

The following tables summarize key quantitative and qualitative data for the safe handling of **Mifepristone-13C,d3**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Name	Mifepristone	[4]
Synonyms	RU-486	[5]
CAS Number	84371-65-3 (for unlabeled Mifepristone)	[4]
Molecular Formula	C ₂₉ H ₃₅ NO ₂	[4]
Molecular Weight	429.59 g/mol	[4]

| Physical State | Powder / Solid |[4] |

Table 2: Toxicological Data

Endpoint	Value	Species	Source
Acute Oral Lethal Dose	> 1000 mg/kg	Mouse, Rat, Dog	[1]
Reproductive Toxicity	Category 1B	N/A	[5]

| Primary Health Hazards| May impair fertility or harm an unborn child. | Human |[1][2] |

Handling and Storage Precautions

Proper handling and storage are critical to minimize exposure risk.

Table 3: Handling and Storage Recommendations | Parameter | Recommendation | Source | | :-
-- | :--- | :--- | | Handling | Handle in a well-ventilated area, preferably in a fume hood.[4] Avoid
generating dust.[1][2] Do not eat, drink, or smoke when using this product.[2] Wash hands
thoroughly after handling.[2] | | Storage | Keep container tightly sealed in a dry, cool, and well-
ventilated place.[2][6] Store locked up.[5][7] Recommended storage temperature is -20°C or
4°C.[4][6] Protect from light.[4] | | Incompatible Materials | Strong oxidizing agents, strong
acids/alkalis.[6] |

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are mandatory when working with **Mifepristone-13C,d3**.

Table 4: Exposure Controls and Personal Protective Equipment (PPE) | Control Type |
Specification | Source | | :--- | :--- | :--- | | Engineering Controls | Use in a laboratory fume hood
or other suitable ventilated enclosure.[4] Ensure adequate ventilation.[6] Provide accessible
safety shower and eye wash station.[6] | | Eye/Face Protection | Wear tightly fitting safety
goggles or a face shield (conforming to EN 166 or NIOSH standards).[2] | | Skin Protection |
Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.[1] Wear
a lab coat or protective clothing to prevent skin exposure.[4] | | Respiratory Protection | If dust is
generated or engineering controls are inadequate, use a NIOSH-certified respirator.[1][4] |

First Aid and Emergency Procedures

In case of exposure, immediate action is required.

Table 5: First Aid Measures | Exposure Route | First Aid Procedure | Source | | :--- | :--- | :--- | | Inhalation | Move the victim to fresh air. If not breathing, give artificial respiration. Consult a
physician.[2][4] | | Skin Contact | Immediately wash off with soap and plenty of water. Remove
contaminated clothing. Consult a doctor.[2][4] | | Eye Contact | Rinse thoroughly with plenty of
water for at least 15 minutes, also under the eyelids. Consult a physician.[4][5] | | Ingestion | Do

NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a physician immediately.[2][4] |

Table 6: Fire-Fighting and Accidental Release Measures | Situation | Procedure | Source | | :--- | :--- | :--- | | Fire Fighting | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4] Wear a self-contained breathing apparatus.[2] | | Accidental Release | Use personal protective equipment.[4] Avoid dust formation.[2] Use dry clean-up procedures (e.g., HEPA-filtered vacuum) and avoid sweeping.[1] Collect spillage in a suitable, sealed container for disposal.[4] Prevent entry into drains.[2] |

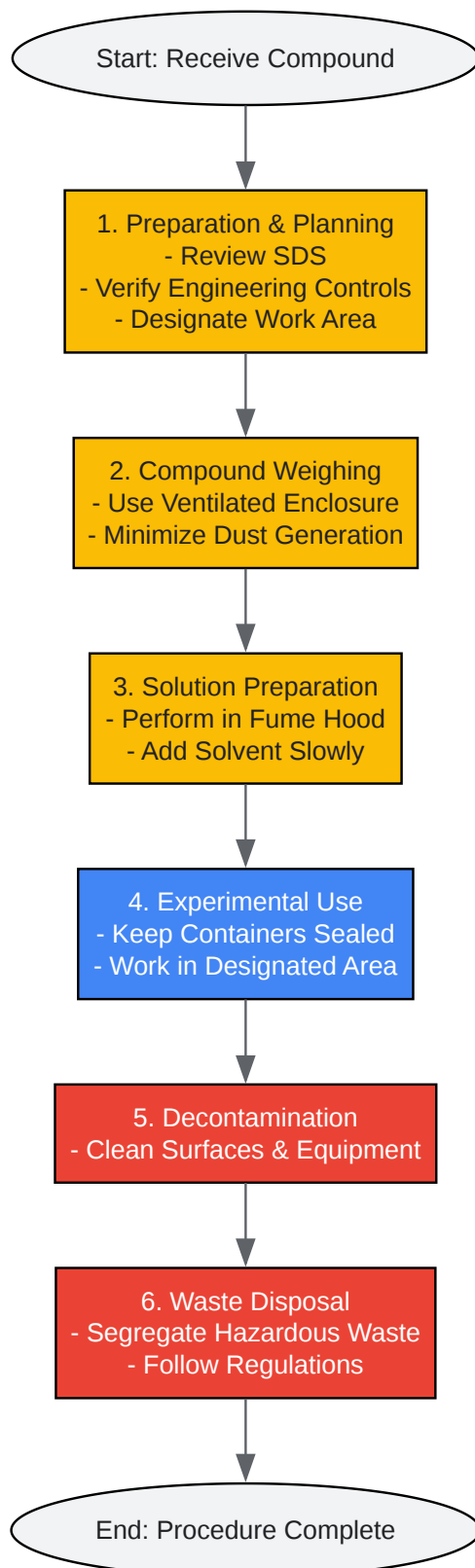
Experimental Workflows and Logical Diagrams

Methodology: Safe Handling Workflow

The following workflow outlines the critical steps for safely handling **Mifepristone-13C,d3** in a research setting. This protocol is designed to minimize exposure from receipt of the compound through to disposal of waste.

- **Preparation & Planning:** Before handling, review the Safety Data Sheet and ensure all necessary PPE and engineering controls (fume hood) are available and functional. The work area must be designated and clearly marked.
- **Compound Weighing:** Conduct all weighing operations within a ventilated balance enclosure or a fume hood to contain any airborne particles. Use appropriate tools (e.g., spatulas) and handle with care to avoid generating dust.
- **Solution Preparation:** Prepare solutions within a fume hood. Add solvent to the powdered compound slowly to avoid splashing.
- **Experimental Use:** Keep containers tightly sealed when not in use. All procedures involving the compound or its solutions should be performed in a designated area within a fume hood.
- **Decontamination:** Thoroughly decontaminate all surfaces, glassware, and equipment after use. A suitable decontamination solution should be used, followed by a rinse.
- **Waste Disposal:** Dispose of all contaminated waste (including PPE, pipette tips, and empty containers) in a clearly labeled, sealed hazardous waste container according to institutional

and local regulations.

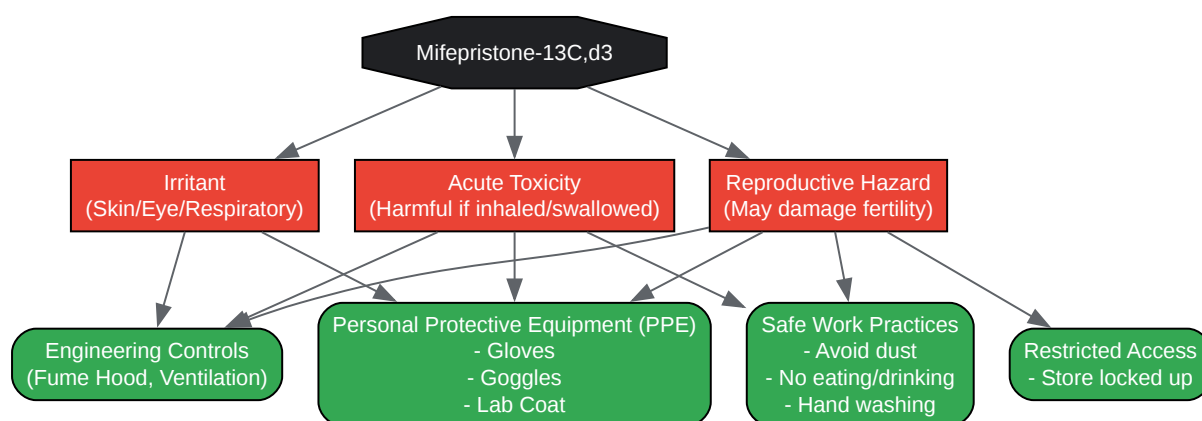


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Caption: Safe handling workflow for potent compounds like **Mifepristone-13C,d3**.

Logical Relationship: Hazards and Precautions

This diagram illustrates the direct relationship between the identified hazards of Mifepristone and the mandatory safety precautions required to mitigate the risks.



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Caption: Relationship between Mifepristone's hazards and required safety precautions.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. tribioscience.com [tribioscience.com]
- 5. stemcell.com [stemcell.com]

- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. fishersci.com [fishersci.com]
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